

"transesterification catalyzed by chloromethanol"

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Compound of Interest

Compound Name: Chloromethanol

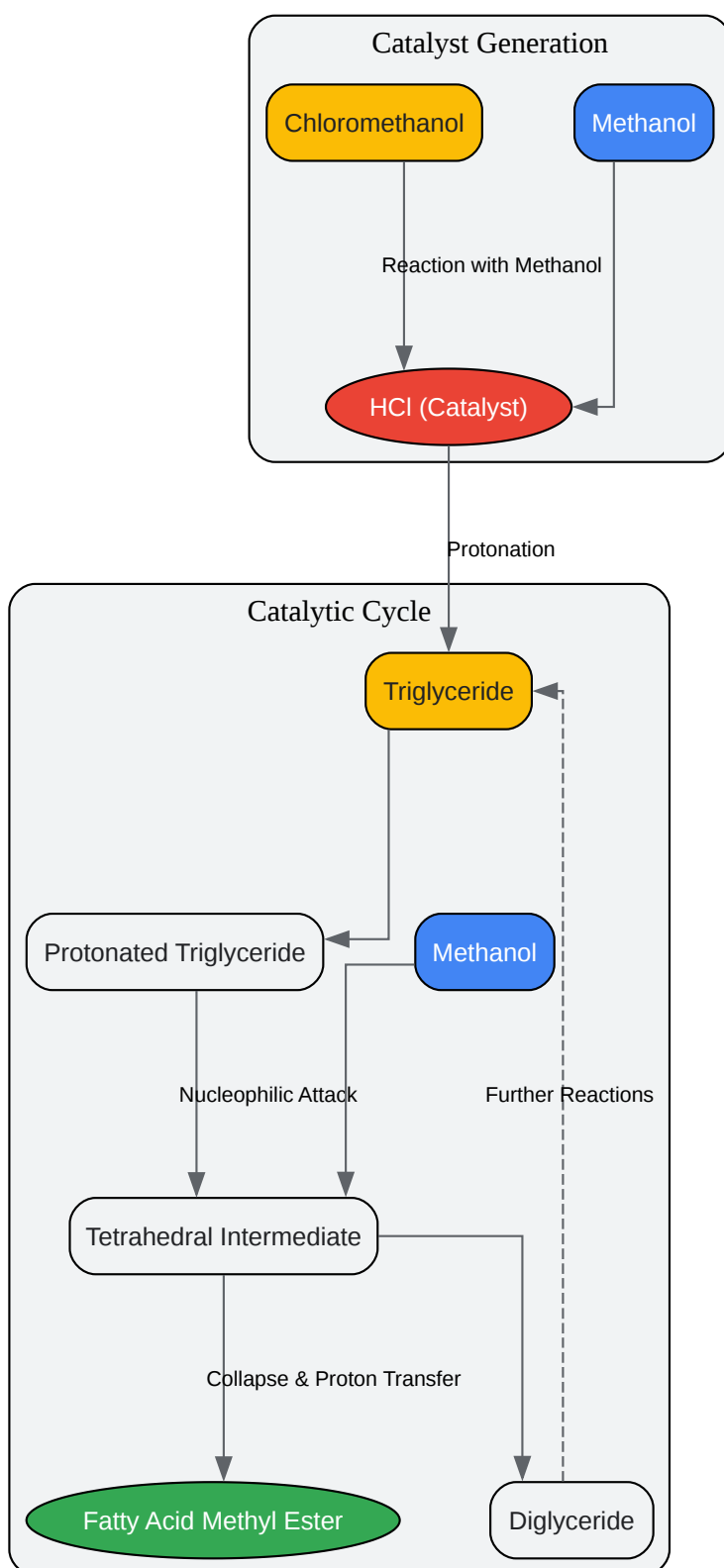
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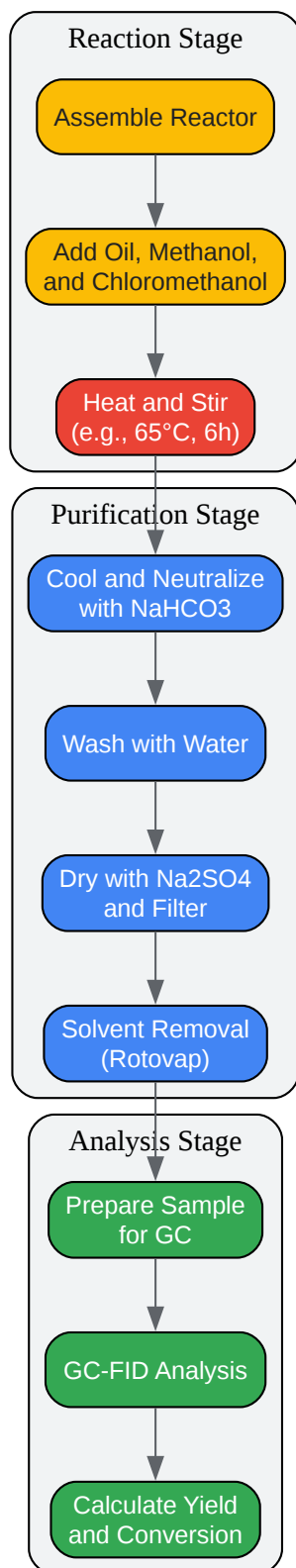
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Proposed Catalytic Mechanism

The transesterification process catalyzed by **chloromethanol** is believed to proceed via an acid-catalyzed mechanism.^{[3][4][5][6][7]} The key steps are:

- **In Situ Catalyst Formation:** **Chloromethanol** reacts with the alcohol (e.g., methanol) in the reaction mixture to generate hydrochloric acid (HCl).
- **Protonation of the Carbonyl Group:** The generated HCl protonates the carbonyl oxygen of the triglyceride, making the carbonyl carbon more electrophilic.^{[3][4][7]}
- **Nucleophilic Attack:** A molecule of alcohol (methanol) acts as a nucleophile and attacks the activated carbonyl carbon, forming a tetrahedral intermediate.^{[3][6]}
- **Proton Transfer:** A proton is transferred from the attacking alcohol moiety to one of the oxygen atoms of the original glycerol backbone.
- **Intermediate Collapse:** The tetrahedral intermediate collapses, eliminating a diglyceride and forming a fatty acid methyl ester (FAME).
- **Catalyst Regeneration:** The protonated diglyceride is deprotonated, regenerating the acid catalyst, which can then participate in subsequent catalytic cycles. This process repeats to convert diglycerides to monoglycerides and finally to glycerol, yielding a total of three FAME molecules per triglyceride molecule.





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